

2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

CAS number and properties

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Compound of Interest

Compound Name: 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

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Technical Guide: 2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde

This document provides a comprehensive technical overview of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde**, a key heterocyclic building block for research and development, particularly within the pharmaceutical and life sciences sectors. We will delve into its core properties, safety protocols, and strategic applications, providing field-proven insights for scientists and drug development professionals.

Core Compound Identification and Characterization

2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde is a substituted thiazole derivative. The thiazole ring is a fundamental scaffold in medicinal chemistry, found in a variety of approved drugs and biologically active agents^[1]. The presence of the electron-donating dimethylamino group at the 2-position and the reactive aldehyde group at the 5-position makes this compound a versatile intermediate for synthesizing more complex molecular architectures.

Property	Data	Source(s)
CAS Number	1005-28-3	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₈ N ₂ OS	[2] [3] [4] [6]
Molecular Weight	156.21 g/mol	[3] [4] [5] [6]
IUPAC Name	2-(dimethylamino)-1,3-thiazole-5-carbaldehyde	[3] [4]
Synonyms	2-Dimethylamino-thiazole-5-carbaldehyde, 2-(Dimethylamino)thiazole-5-carboxaldehyde	[2] [3] [7]
Appearance	Yellow to brown solid	[4] [6]
Melting Point	75°C to 77°C	[3]
Purity	Typically ≥96%	[3] [5]
SMILES	CN(C)C1=NC=C(S1)C=O	[3] [6]
InChI Key	ZOPJEHPVWLTDJW-UHFFFAOYSA-N	[3] [4] [6]

Health, Safety, and Handling Protocols

This compound must be handled with appropriate precautions in a laboratory setting. It is classified as an irritant and is harmful if swallowed[\[3\]](#)[\[8\]](#). Adherence to standard safety protocols is mandatory.

Hazard Class	GHS Statement	Precautionary Measures
Acute Toxicity (Oral)	H302: Harmful if swallowed	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. [3]
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing. [3] [8] P302+P352: IF ON SKIN: Wash with plenty of water. [3] [8]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. [3] [8] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [3] [8]

Handling Recommendations:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood[\[8\]](#).
- Personal Protective Equipment (PPE): Standard PPE includes a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile)[\[8\]](#)[\[9\]](#).
- Hygiene: Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the work area[\[8\]](#)[\[9\]](#).
- Storage: Keep the container tightly closed and store in a cool, dry place away from incompatible materials.

Scientific and Industrial Applications

As a "useful research chemical" and "heterocyclic building block," the primary value of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** lies in its utility as a starting material or intermediate in organic synthesis^{[2][7]}. The aldehyde functional group is a versatile handle for a wide range of chemical transformations, including:

- Reductive amination to form secondary and tertiary amines.
- Wittig reactions to generate alkenes.
- Condensation reactions (e.g., Knoevenagel, Aldol) to form larger, more complex scaffolds.

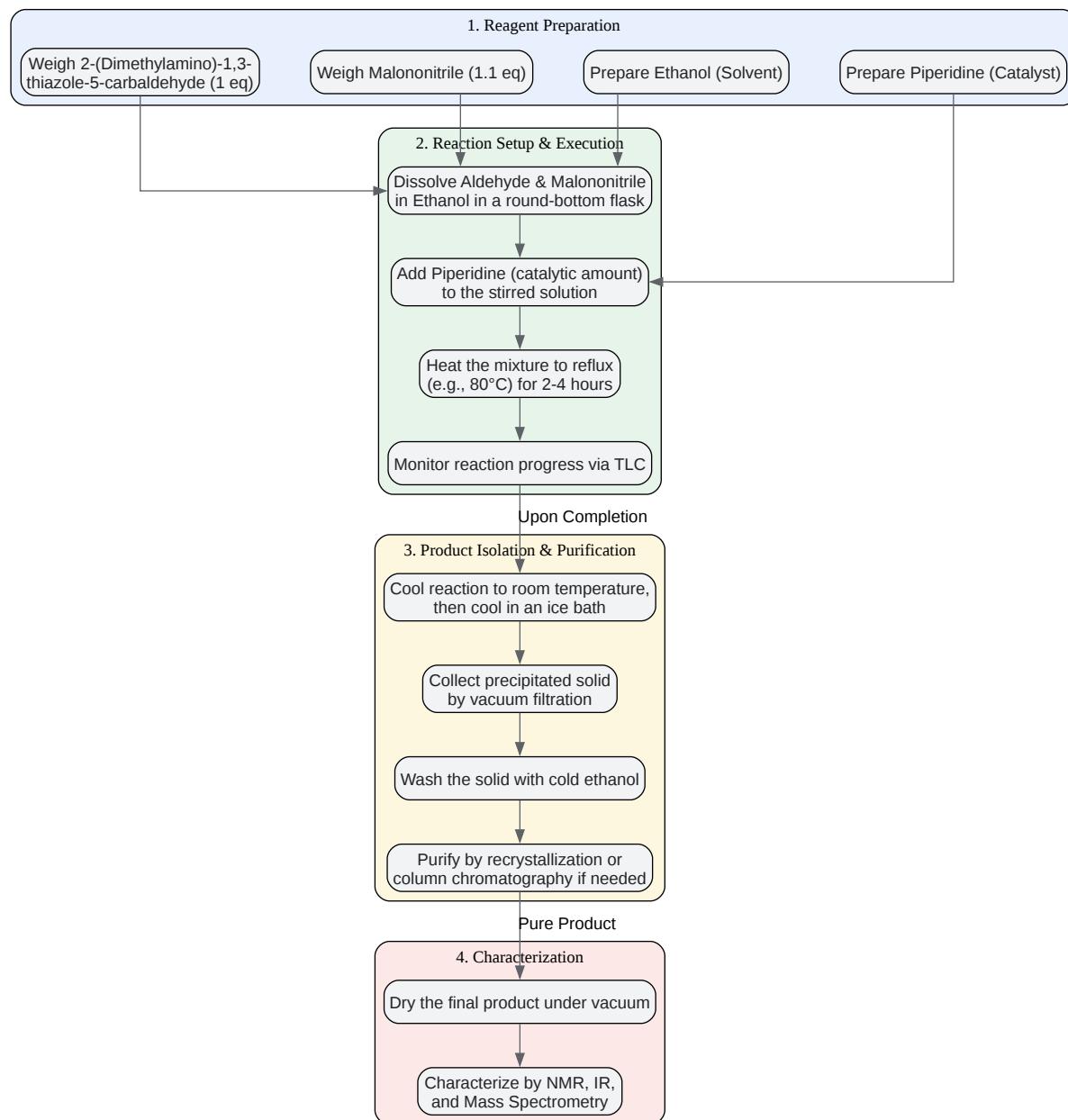
The thiazole core is a privileged scaffold in drug discovery, known to be a component in compounds with anticonvulsant, antitumor, and antimicrobial activities^[1]. This makes the title compound a molecule of significant interest for medicinal chemists aiming to synthesize novel therapeutic agents. Its structure allows for the exploration of structure-activity relationships (SAR) by modifying the aldehyde group to introduce diverse functionalities.

Experimental Workflow: Synthesis of a Thiazole-Based Chalcone Analogue

To illustrate the synthetic utility of **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde**, we present a representative protocol for a base-catalyzed Knoevenagel-type condensation. This reaction is fundamental in drug development for linking aromatic systems and creating conjugated structures often found in active pharmaceutical ingredients.

Objective: To synthesize a chalcone-like derivative by reacting the title compound with an active methylene compound, such as malononitrile, as a proof-of-concept for C-C bond formation.

Workflow Diagram



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Caption: Knoevenagel condensation workflow.

Step-by-Step Protocol

- Reagent Preparation:
 - To a 50 mL round-bottom flask equipped with a magnetic stir bar, add **2-(Dimethylamino)-1,3-thiazole-5-carbaldehyde** (e.g., 1.56 g, 10 mmol).
 - Add malononitrile (0.73 g, 11 mmol, 1.1 equivalents).
 - Add 20 mL of absolute ethanol as the solvent.
- Reaction Execution:
 - Stir the mixture at room temperature until most solids dissolve.
 - Add 2-3 drops of piperidine using a Pasteur pipette. The addition of a base is critical to deprotonate the active methylene compound, initiating the condensation.
 - Fit the flask with a reflux condenser and heat the mixture to reflux (approximately 80°C) using a heating mantle.
 - Maintain reflux for 2-4 hours. The progress should be monitored every hour by thin-layer chromatography (TLC) to observe the consumption of the starting aldehyde.
- Work-Up and Isolation:
 - Once the reaction is complete, remove the heat source and allow the flask to cool to room temperature.
 - Cool the flask further in an ice-water bath for 30 minutes to maximize the precipitation of the product.
 - Collect the solid product by vacuum filtration using a Büchner funnel.
 - Wash the filter cake with a small amount of cold ethanol to remove residual catalyst and unreacted starting materials.
- Purification and Analysis:

- Dry the collected solid under vacuum.
- Assess the purity of the crude product. If necessary, recrystallize from a suitable solvent (e.g., ethanol/water mixture) or purify by flash column chromatography.
- Confirm the structure and identity of the final product using standard analytical techniques such as ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry.

This self-validating protocol includes a monitoring step (TLC) and concludes with rigorous characterization to ensure the identity and purity of the synthesized compound, reflecting the principles of trustworthiness and scientific integrity.

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